

# Safeguarding Your Research: A Comprehensive Guide to Handling Albuterol-4-sulfate, (S)-

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## Compound of Interest

Compound Name: Albuterol-4-sulfate, (S)-

Cat. No.: B15190524

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Essential safety and logistical information for the laboratory handling of **Albuterol-4-sulfate, (S)-**, a potent beta-2 adrenergic agonist, is critical for ensuring the well-being of researchers and the integrity of scientific investigations. This guide provides detailed procedural instructions, personal protective equipment (PPE) recommendations, and disposal plans to support drug development professionals in the safe and effective use of this compound.

## Personal Protective Equipment (PPE)

When handling **Albuterol-4-sulfate, (S)-**, particularly in its powdered form, a comprehensive PPE strategy is mandatory to prevent inhalation, skin, and eye contact. The following table summarizes the required PPE.

PPE Category	Item	Specification	Rationale
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Change gloves immediately if contaminated, torn, or punctured.	Prevents skin contact with the powdered substance.
Eye Protection	Safety Goggles	Must be worn at all times in the laboratory.	Protects eyes from airborne particles and accidental splashes.
Respiratory Protection	NIOSH-approved Respirator	A fit-tested N95 or higher-level respirator is necessary when handling the powder outside of a certified chemical fume hood.	Prevents inhalation of fine particles, which can cause respiratory irritation and systemic effects.
Body Protection	Laboratory Coat	Fully buttoned, with tight-fitting cuffs.	Protects skin and personal clothing from contamination.

## Operational Plan: Handling Powdered Albuterol-4-sulfate, (S)-

All manipulations of powdered **Albuterol-4-sulfate, (S)-** should be performed in a certified chemical fume hood to minimize inhalation exposure.

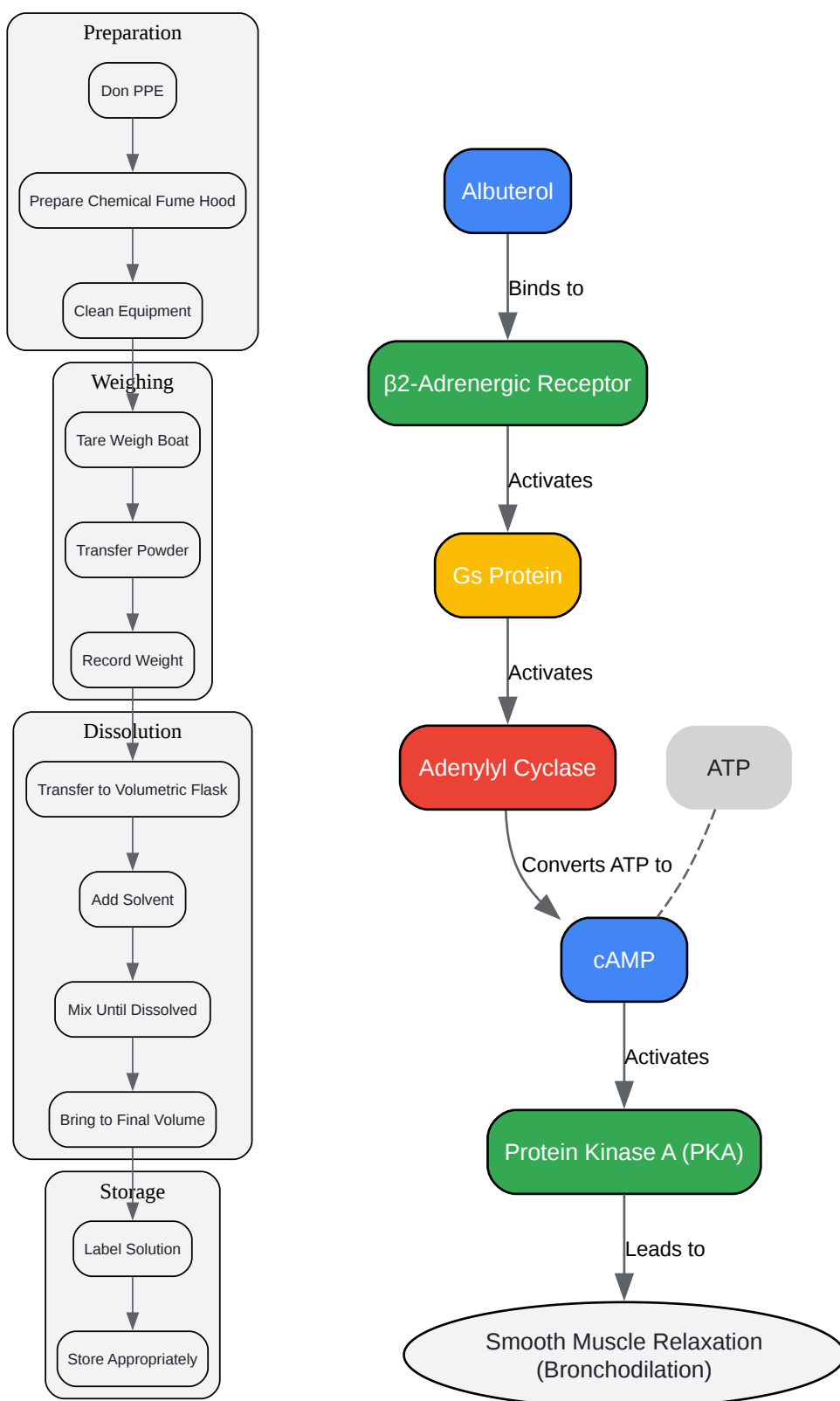
## Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **Albuterol-4-sulfate, (S)-**, a common procedure in a research setting.

- Preparation:
  - Don all required PPE as outlined in the table above.

- Designate a specific area within the chemical fume hood for handling the powder.
- Clean the work surface and all necessary equipment (e.g., weigh boat, spatula, volumetric flask) with an appropriate solvent (e.g., 70% ethanol) and allow to dry completely.
- Weighing the Compound:
  - Tare a clean, dry weigh boat on an analytical balance.
  - Carefully transfer the desired amount of **Albuterol-4-sulfate, (S)-** powder to the weigh boat using a clean spatula.
  - Record the exact weight of the compound.
- Dissolving the Compound:
  - Carefully transfer the weighed powder to a volumetric flask of the appropriate size.
  - Add a small amount of the desired solvent (e.g., sterile, purified water) to the flask.<sup>[1]</sup>
  - Gently swirl the flask to dissolve the powder. Sonication may be used to aid dissolution if necessary.
  - Once the powder is fully dissolved, add the solvent to the calibration mark on the volumetric flask.
  - Cap the flask and invert several times to ensure a homogenous solution.
- Storage:
  - Label the flask clearly with the compound name, concentration, solvent, date of preparation, and your initials.
  - Store the stock solution in a tightly sealed container at the recommended temperature, protected from light.

The following diagram illustrates the general workflow for handling powdered **Albuterol-4-sulfate, (S)-** in a laboratory setting.



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## References

- 1. ALBUTEROL SULFATE [dailymed.nlm.nih.gov]
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